

A Technical Guide to Theoretical Models of Cesium-136 Beta Decay

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cesium-136

Cat. No.: B081885

[Get Quote](#)

Authored for: Researchers, Scientists, and Nuclear Physics Professionals

Abstract: This document provides an in-depth examination of the theoretical models used to describe the beta decay of **Cesium-136** (^{136}Cs). It synthesizes fundamental beta decay theory with the specifics of the nuclear shell model as applied to the $A=136$ mass region. The guide presents a comprehensive review of the decay properties of ^{136}Cs , including the latest high-precision Q-value measurements, and contrasts theoretical frameworks with evaluated experimental data. Detailed experimental methodologies for key measurements are provided, and logical workflows are visualized to enhance understanding.

Introduction to Cesium-136 Beta Decay

Cesium-136 is a radioactive isotope of cesium that undergoes 100% beta-minus (β^-) decay to the stable isotope Barium-136 (^{136}Ba). With a half-life of approximately 13.01 days, its study provides a valuable opportunity to test and refine nuclear structure models in a neutron-rich region of the nuclear chart. The decay proceeds from the 5^+ ground state of ^{136}Cs to the 0^+ ground state and various excited states of ^{136}Ba , making it a complex process that reveals details about the nuclear wave functions of the parent and daughter nuclei.

Understanding this decay is crucial for validating the predictive power of theoretical models, which are essential for applications in nuclear physics, astrophysics, and the management of nuclear waste, where cesium isotopes are significant fission products.

Core Theoretical Frameworks

The beta decay of ^{136}Cs is governed by the weak nuclear force. Its theoretical description is primarily built upon two pillars: the macroscopic Fermi's theory of beta decay and the microscopic Nuclear Shell Model, which provides the necessary nuclear structure input.

Fermi's Theory of Beta Decay

Developed by Enrico Fermi in 1934, this theory provides a foundational framework for understanding beta decay. It treats the process as a transition governed by a contact interaction involving four fermions: a neutron within the nucleus transforms into a proton, emitting an electron and an electron antineutrino (in β^- decay).

The rate of a specific beta decay transition (λ) is given by Fermi's Golden Rule, which states that the rate is proportional to the strength of the coupling and the density of final states (phase space). A key quantity derived from this theory is the ft value, or comparative half-life, which effectively decouples the nuclear structure part (the matrix element) from the kinematic part (the phase space factor, f). The relationship is given by:

$$ft = (K / |M|^2)$$

where K is a constant, and $|M|^2$ is the squared nuclear matrix element. The logarithm of this value, the $\log(ft)$ value, is commonly used to classify beta transitions. Lower $\log(ft)$ values indicate a higher probability for the transition to occur and provide insight into the similarities between the initial and final nuclear wave functions.

The Nuclear Shell Model

To calculate the nuclear matrix element $|M|^2$, a detailed model of nuclear structure is required. The Nuclear Shell Model is the most successful and widely used model for this purpose in the $A=136$ mass region. This model posits that nucleons (protons and neutrons) move in quantized orbitals within a mean-field potential generated by all other nucleons, analogous to electron shells in atoms.

For nuclei near the doubly magic ^{132}Sn core ($Z=50$, $N=82$), shell-model calculations for $A=136$ typically involve a model space comprising the single-particle orbitals between magic numbers

50 and 82 for protons and 82 and 126 for neutrons. A common model space for this region includes the $\{1d_{5/2}, 0g_{7/2}, 2s_{1/2}, 1d_{3/2}, 0h_{11/2}\}$ orbitals for both protons and neutrons.

The shell model allows for the calculation of:

- **Energy Levels:** The energies of the ground and excited states.
- **Spin and Parity ($J\pi$):** The total angular momentum and parity of each nuclear state.
- **Wave Functions:** The detailed configuration of nucleons in their respective orbitals for a given state.
- **Transition Probabilities:** From the overlap of the parent and daughter wave functions, the Gamow-Teller (GT) and Fermi matrix elements that govern the beta decay transition rates are calculated.

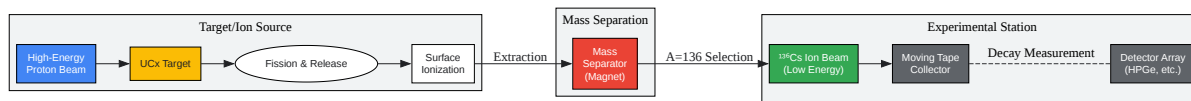
Shell-model calculations have successfully predicted the 5^+ ground state of ^{136}Cs and its low-lying 8^- isomer. The analysis of the calculated wave functions reveals that the 5^+ ground state is predominantly a configuration of five protons in the $\pi g_{7/2}$ orbital coupled with a neutron hole in the $\nu d_{3/2}$ orbital.

Experimental Determination of ^{136}Cs Decay Properties

Precise experimental data are essential to validate the predictions of theoretical models. Modern techniques allow for high-precision measurements of half-life, decay energy (Q-value), and the population of states in the daughter nucleus.

Isotope Production and Separation

For detailed spectroscopic studies, pure samples of ^{136}Cs are required. These are typically produced at Isotope Separator On-Line (ISOL) facilities such as ISOLDE at CERN or TRIUMF in Canada. In this method, a primary particle beam (e.g., high-energy protons) bombards a thick target, such as uranium carbide (UCx). The resulting fission products, including ^{136}Cs , are released from the target, ionized, mass-separated, and delivered as a low-energy radioactive ion beam to an experimental station.



[Click to download full resolution via product page](#)

Fig. 1: Workflow for ISOL production of ^{136}Cs beams for decay spectroscopy.

High-Precision Q-Value Measurement

The beta decay Q-value (the total energy released) is a fundamental parameter. A recent high-precision measurement in 2023 significantly improved the value for ^{136}Cs .^[1]

Protocol:

- **Production:** ^{136}Cs ions were produced at the IGISOL facility at the University of Jyväskylä.
- **Purification:** The ions were purified using a Penning trap mass spectrometer (JYFLTRAP). A novel technique coupling dipolar excitation with Ramsey's method of time-separated oscillatory fields was used to create a mono-isotopic sample.
- **Measurement:** The mass difference between the parent ^{136}Cs and daughter ^{136}Ba ions was determined by measuring their cyclotron frequencies in the Penning trap using the phase-imaging ion-cyclotron-resonance (PI-ICR) technique.
- **Result:** This yielded a ground-to-ground state Q-value of 2536.83(45) keV, which is about 11.4 keV smaller and four times more precise than the previously accepted value.^[1]

Gamma-Ray Spectroscopy

To determine the beta branching ratios to excited states in ^{136}Ba , gamma-ray spectroscopy is the primary experimental tool.

Protocol:

- **Source Implantation:** The mass-separated ^{136}Cs beam from an ISOL facility is implanted onto a moving tape. The tape is periodically moved to remove the long-lived daughter and granddaughter activities, ensuring that the measured radiation is primarily from the ^{136}Cs decay.
- **Detection:** A high-efficiency array of High-Purity Germanium (HPGe) detectors, such as the GRIFFIN spectrometer, surrounds the implantation point. These detectors measure the energy and intensity of gamma rays emitted as the excited states of ^{136}Ba de-excite to the ground state.
- **Coincidence Measurement:** By measuring gamma rays in coincidence (i.e., detecting two or more gamma rays simultaneously), cascades of de-exciting gamma rays can be identified, which is crucial for building the level scheme of the daughter nucleus.
- **Analysis:** The intensity of the gamma rays feeding a level is balanced against the intensity of those de-exciting it. This intensity balance, corrected for detector efficiency and internal conversion, allows for the determination of the beta-feeding intensity (branching ratio) to each excited state.

Evaluated Beta Decay Data for ^{136}Cs

The decay of the ^{136}Cs ground state ($J\pi = 5^+$) populates several levels in ^{136}Ba . The following tables summarize the key decay properties. The Q-value is from the recent high-precision measurement, while the decay level data is based on the Evaluated Nuclear Structure Data File (ENSDF).^{[1][2]}

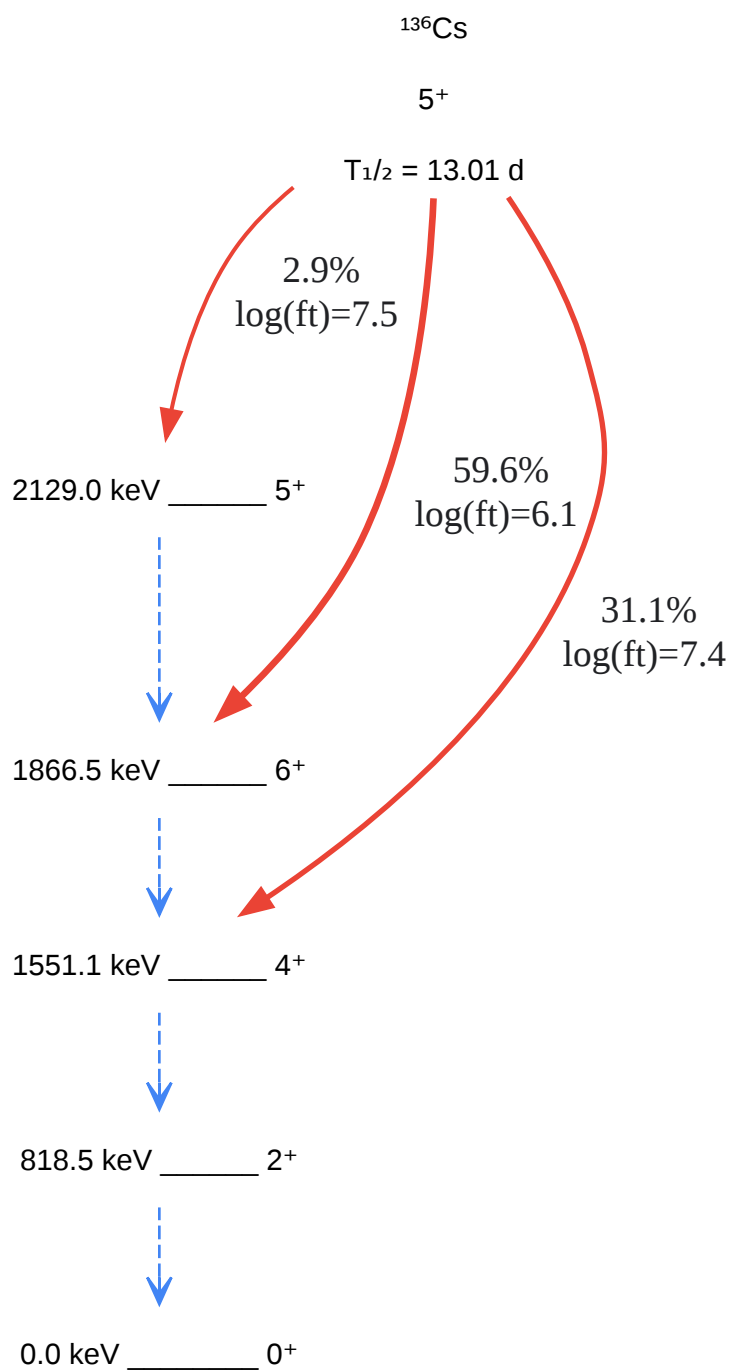
Table 1: General Properties of ^{136}Cs Beta Decay

Property	Value
Parent Nucleus	^{136}Cs
Half-life ($T_{1/2}$)	13.01(5) days[2]
Spin & Parity ($J\pi$)	$5^+[2]$
Decay Mode	100% β^-
Daughter Nucleus	^{136}Ba
Q-value (β^-)	2536.83(45) keV[1]

Table 2: Principal Beta Decay Branches from ^{136}Cs to ^{136}Ba

Level Energy in ^{136}Ba (keV)	$J\pi$ of Level	β^- Branching (%)	Log(ft)	Transition Type
818.5	2^+	~1.3	~9.2	First-Forbidden
1551.1	4^+	~31.1	7.4	First-Forbidden
1866.5	6^+	~59.6	6.1	Allowed (GT)
2080.7	4^+	~4.7	7.4	First-Forbidden
2129.0	5^+	~2.9	7.5	Allowed (GT)

Note: Data is based on values from the ENSDF database. Branching ratios and log(ft) values for weak transitions are omitted for clarity.



[Click to download full resolution via product page](#)

Fig. 2: Simplified decay scheme of ^{136}Cs showing major beta and gamma transitions.

Discussion: Uniting Theory and Experiment

The experimental data in Table 2 provide a direct test for shell-model calculations. The $\log(ft)$ values allow for the classification of the transitions based on selection rules:

- Allowed Transitions ($\Delta J=0, 1$; $\Delta\pi=\text{no}$): The decay to the 6^+ state at 1866.5 keV has a $\log(ft)$ of 6.1, and the decay to the 5^+ state at 2129.0 keV has a $\log(ft)$ of 7.5. These are consistent with allowed Gamow-Teller transitions. The strong feeding to the 6^+ state is a key feature that any successful theoretical model must reproduce.
- First-Forbidden Transitions ($\Delta J=0, 1, 2$; $\Delta\pi=\text{yes}$): The transitions to the 2^+ and 4^+ states involve a change in parity and are classified as first-forbidden. Their higher $\log(ft)$ values (7.4 - 9.2) reflect this, indicating a lower transition probability as expected.

The precision of both the decay data and the underlying nuclear structure information is critical. For instance, the new, lower Q-value has implications for neutrino physics. The decay energy to a 4^+ state at 2544.481 keV is now known to be negative, confirming this transition is not a viable candidate for neutrino mass determination experiments. Conversely, the decay to a 3^- state at 2532.653 keV is confirmed to have a small, positive Q-value of 4.18(45) keV, making it an interesting case for future studies.^[1] A shell-model-based estimate for the half-life of this specific low-energy transition yields a value of 2.1×10^{12} years, highlighting the predictive power of the model for extremely rare decays.^[1]

Conclusion

The beta decay of **Cesium-136** serves as an excellent case study for the interplay between nuclear theory and experiment. Fermi's theory provides the general framework, while the Nuclear Shell Model offers the detailed microscopic description necessary to calculate transition probabilities. High-precision experimental techniques, including Penning trap mass spectrometry and gamma-ray spectroscopy at ISOL facilities, provide the crucial data needed to benchmark and refine these theoretical models. The continuous improvement in both theoretical calculations and experimental precision, exemplified by the recent ^{136}Cs Q-value measurement, deepens our understanding of the nuclear weak interaction and the structure of atomic nuclei.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. iaea.org [iaea.org]
- 2. ENSDF | Evaluated Nuclear Structure Data File [nndc.bnl.gov]
- To cite this document: BenchChem. [A Technical Guide to Theoretical Models of Cesium-136 Beta Decay]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b081885#theoretical-models-of-cesium-136-beta-decay>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com